

# Spectroscopic Analysis of 2-Chloro-5-methylpyridine Derivatives: A Technical Overview

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## Compound of Interest

*Compound Name:* 2-Chloro-5-methylpyridine-3,4-diamine

*Cat. No.:* B107901

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the spectroscopic data for nitrogen-substituted 2-chloro-5-methylpyridine derivatives. Despite a comprehensive search, detailed experimental spectroscopic data (NMR, IR, and MS) for the specific compound **2-Chloro-5-methylpyridine-3,4-diamine** is not readily available in the public domain.

Therefore, this document presents the available spectroscopic data for a closely related analogue, 2-Chloro-5-methylpyridin-4-amine, to provide a relevant point of reference.

Researchers should exercise caution and note that the presence of an additional amino group at the 3-position in the target compound will influence the spectral characteristics.

## Spectroscopic Data Summary for 2-Chloro-5-methylpyridin-4-amine

The following tables summarize the available quantitative data for 2-Chloro-5-methylpyridin-4-amine.

### Table 1: $^1\text{H}$ NMR Data of 2-Chloro-5-methylpyridin-4-amine

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
7.68	s	1H	Ar-H
6.50	s	1H	Ar-H
6.16	br s	2H	-NH <sub>2</sub>
1.96	s	3H	-CH <sub>3</sub>

Solvent: DMSO-d<sub>6</sub>, Spectrometer Frequency: 300 MHz[1]

## Table 2: Mass Spectrometry Data of 2-Chloro-5-methylpyridin-4-amine

m/z	Ion
143	[M+H] <sup>+</sup>

Ionization Method: Electrospray (Elpos)[1]

## Experimental Protocols

Detailed experimental protocols for the acquisition of the presented data are not fully available. However, a general methodology can be outlined.

### General Protocol for <sup>1</sup>H NMR Spectroscopy

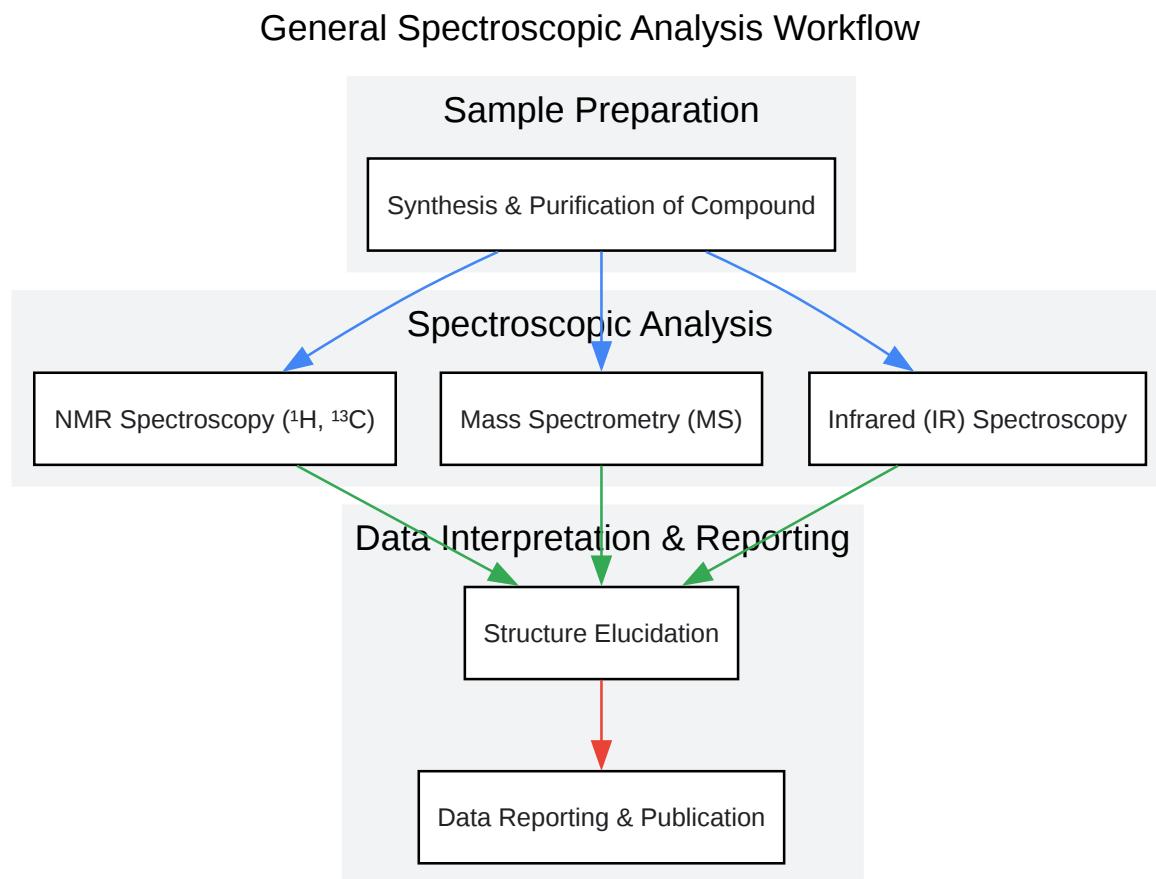
A sample of the compound would be dissolved in a deuterated solvent, such as DMSO-d<sub>6</sub>. The spectrum would be acquired on a 300 MHz NMR spectrometer. Chemical shifts are reported in parts per million (ppm) relative to a residual solvent peak.

### General Protocol for Mass Spectrometry

Mass spectral data would be obtained using a mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode. The sample would be introduced, and the mass-to-charge ratio (m/z) of the resulting ions would be recorded.[1]

# General Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic characterization of a novel chemical compound.



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Caption: General workflow for spectroscopic analysis.

Disclaimer: The spectroscopic data provided in this document is for the related compound 2-Chloro-5-methylpyridin-4-amine and not for **2-Chloro-5-methylpyridine-3,4-diamine**. This information is intended for reference purposes only. The spectral data for the requested compound will differ due to the presence of the additional amine group.

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## References

- 1. 2-chloro-5-methylpyridin-4-amine | 79055-62-2 [chemicalbook.com]
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